

(R)-Dtbm-segphos: A Technical Guide to Solubility and Stability for Researchers

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Compound of Interest

Compound Name: (R)-Dtbm-segphos

Cat. No.: B3004171

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(R)-3,5-tBu-4-MeO-SEGPHOS, commonly known as **(R)-Dtbm-segphos**, is a highly effective and widely utilized chiral phosphine ligand in asymmetric catalysis. Its bulky 3,5-di-tert-butyl-4-methoxyphenyl substituents create a unique steric and electronic environment that facilitates high enantioselectivity in a variety of metal-catalyzed reactions. This technical guide provides an in-depth overview of the solubility and stability of **(R)-Dtbm-segphos**, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Properties of (R)-Dtbm-segphos

(R)-Dtbm-segphos is typically supplied as an off-white to white powder. A summary of its key physical and chemical properties is presented below.

Property	Value
Appearance	Off-white powder
Melting Point	126-128°C
Molecular Formula	C ₇₄ H ₁₀₀ O ₈ P ₂
Molecular Weight	1179.53 g/mol
CAS Number	566940-03-2

Solubility Profile

While precise quantitative solubility data (e.g., mg/mL) is not extensively published, empirical evidence from a range of chemical literature provides a strong qualitative understanding of its solubility in common organic solvents. **(R)-Dtbm-segphos** is generally soluble in many organic solvents but is insoluble in water.

Solvent	Solubility	Application Examples
Dichloromethane (CH ₂ Cl ₂)	Soluble	Used for extractions and as a reaction solvent. [1]
Toluene	Soluble	A common solvent for various catalytic reactions.
Acetonitrile (CH ₃ CN)	Soluble	Used in the synthesis of metal complexes of the ligand. [1]
1,2-Dichloroethane (DCE) / N,N-Dimethylformamide (DMF)	Soluble (in mixture)	A 1:1 mixture has been used in palladium-catalyzed domino reactions.
Methanol (MeOH)	Used in solvent mixtures	A 7:1 mixture of CH ₂ Cl ₂ /MeOH has been reported for asymmetric hydrogenations.

Stability and Handling

Proper handling and storage are critical to maintaining the integrity and catalytic activity of **(R)-Dtbm-segphos**. The primary degradation pathway for phosphine ligands, including **(R)-Dtbm-segphos**, is oxidation of the phosphorus(III) center to a phosphorus(V) oxide.

Key Stability Factors:

- Air/Oxygen: The lone pair of electrons on the phosphorus atoms makes the ligand susceptible to oxidation. It is crucial to handle the solid and its solutions under an inert atmosphere (e.g., nitrogen or argon).
- Light: It is recommended to protect the ligand from light, suggesting potential photosensitivity.

- Temperature: The recommended storage temperature is 2-8°C to minimize degradation over time.

In some applications, the oxidized form, **(R)-DTBM-SEGPHOS** oxide, has been recovered from reaction mixtures. This oxide can be chemically reduced to regenerate the active phosphine ligand, offering a potential for ligand recycling.

Storage Recommendations

To ensure the longevity and performance of **(R)-Dtbm-segphos**, the following storage conditions are recommended:

- Atmosphere: Store under a dry, inert atmosphere such as nitrogen or argon.
- Temperature: Maintain storage at 2-8°C.
- Light: Keep in a light-resistant container.

Experimental Protocols

The following is a generalized protocol for the handling and use of **(R)-Dtbm-segphos** in a catalytic reaction, based on established procedures. This protocol is intended as a guide and may require optimization for specific applications.

****Preparation of a Metal-Ligand Complex (Example: [(R)-DTBM-SEGPHOS]NiCl₂) **[1][2]**

This procedure details the formation of a nickel(II) complex, illustrating a typical workflow for handling the ligand.

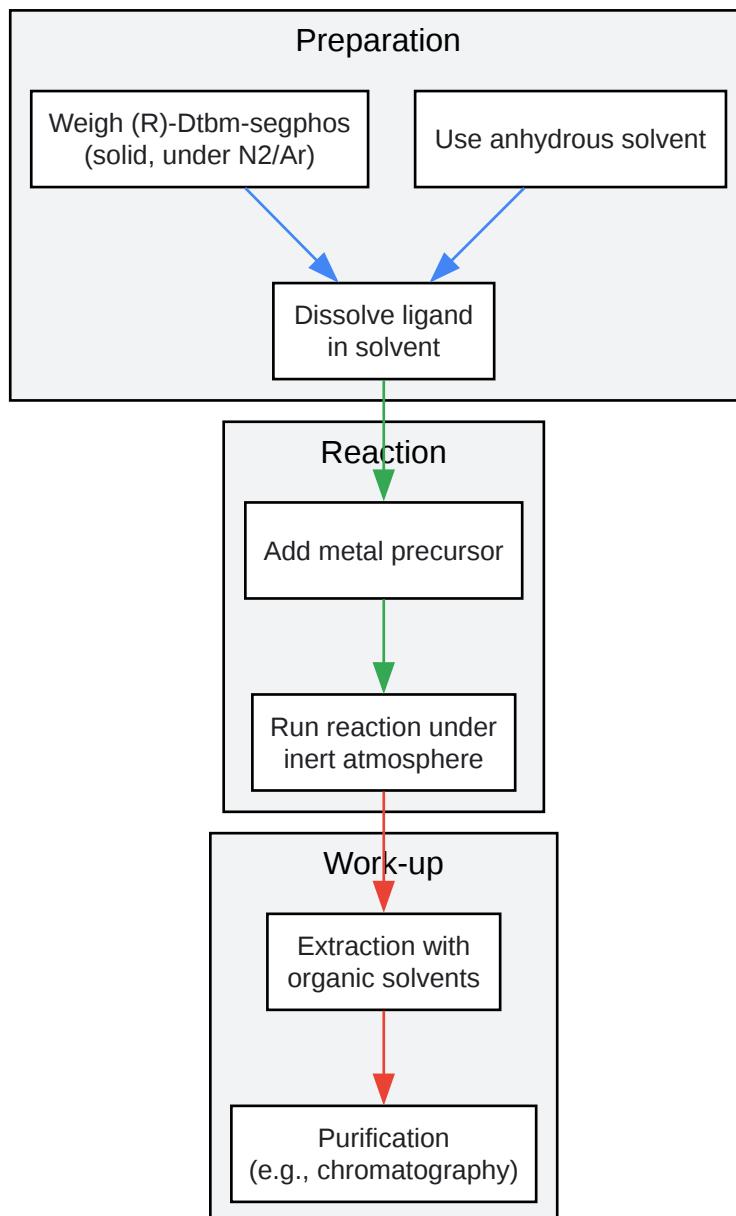
- Inert Atmosphere: All manipulations should be performed under an inert atmosphere (e.g., using a glovebox or Schlenk line techniques).
- Glassware: Ensure all glassware is oven-dried and cooled under a stream of inert gas to remove any moisture.
- Charging the Reaction Vessel: To a dry round-bottomed flask equipped with a magnetic stir bar, add **(R)-Dtbm-segphos** (1.0 equivalent) and the metal salt (e.g., NiCl₂, 1.0 equivalent).

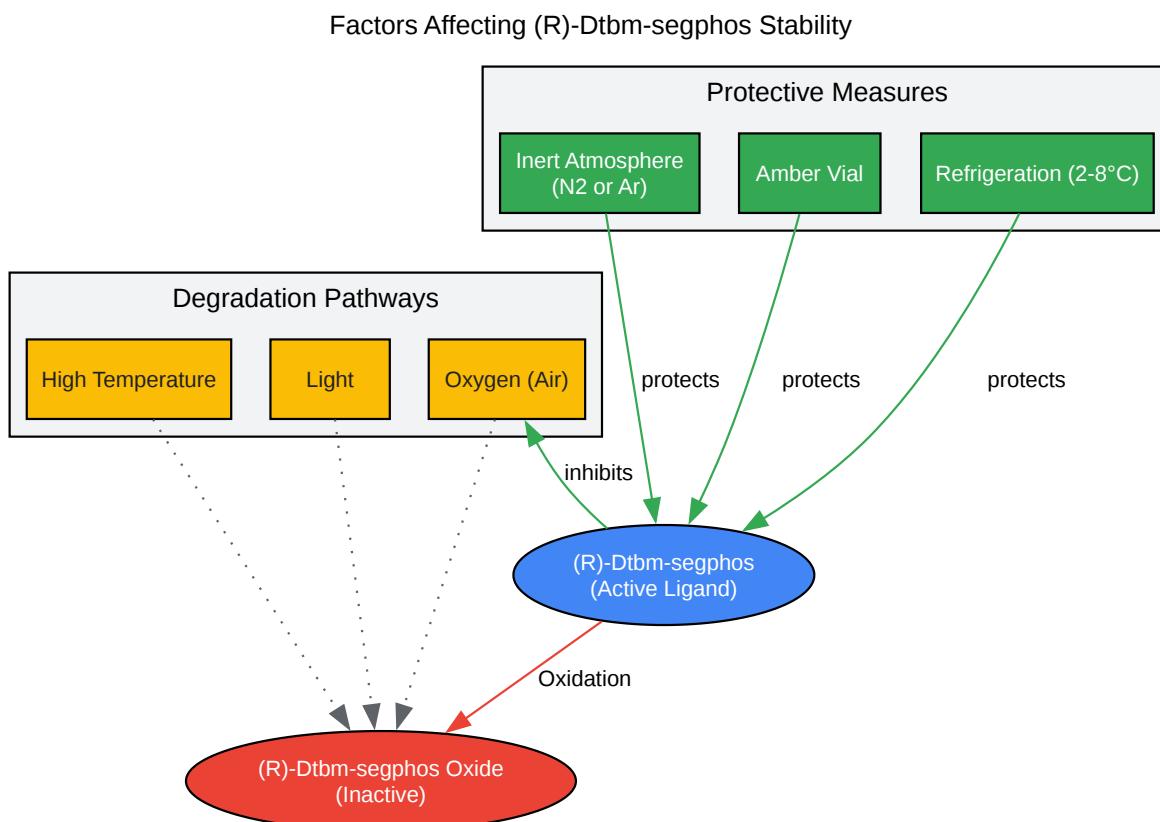
- Solvent Addition: Add the desired anhydrous solvent (e.g., acetonitrile) via cannula or syringe.
- Reaction: The mixture can be stirred at room temperature or heated as required for the complex formation. For the NiCl_2 complex, the mixture is heated to reflux for 16 hours.
- Work-up and Purification: The work-up procedure will depend on the specific complex. For the example provided, the reaction mixture is filtered through Celite to remove any insoluble material. The filtrate is then concentrated, and the resulting solid is dissolved in a minimal amount of a solvent like dichloromethane for further purification or use.

Visualizing Workflows and Stability Factors

To further clarify the handling and stability considerations for **(R)-Dtbm-segphos**, the following diagrams are provided.

Experimental Workflow for Using (R)-Dtbm-segphos





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References

- 1. researchgate.net [researchgate.net]
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